

An In-Depth Technical Guide to Radioactive Xenon Isotopes from Nuclear Fission

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Introduction

Radioactive isotopes of **xenon**, primarily products of nuclear fission, are of significant interest across various scientific and technical disciplines. From their critical role in the operation of nuclear reactors to their application in diagnostic medical imaging and emerging uses in drug development, a thorough understanding of their properties, production, and detection is paramount. This guide provides a comprehensive technical overview of the key radioactive **xenon** isotopes originating from nuclear fission, with a focus on their nuclear data, formation pathways, experimental protocols for their analysis, and their applications in research and medicine.

Core Concepts: Formation and Properties of Fission-Product Xenon Isotopes

Nuclear fission of heavy nuclei, such as Uranium-235 (^{235}U) and Plutonium-239 (^{239}Pu), results in a wide array of fission products, including several radioactive isotopes of **xenon**.^[1] These isotopes are typically neutron-rich and undergo beta decay to achieve stability.^[2] The most significant radioactive **xenon** isotopes produced in nuclear fission are **Xenon-133** (^{133}Xe) and **Xenon-135** (^{135}Xe).

Xenon-135: The Potent Neutron Absorber

Xenon-135 is notorious in the field of nuclear engineering for its exceptionally high thermal neutron absorption cross-section, making it a significant "neutron poison" in nuclear reactors.[1] Its accumulation can dramatically affect the reactivity of the reactor core, a phenomenon known as "**xenon poisoning**."[3]

A substantial portion of ¹³⁵Xe is not a direct fission product but rather results from the beta decay of Iodine-135 (¹³⁵I), which has a half-life of about 6.7 hours.[3] This decay chain is a critical factor in reactor kinetics, especially during power transients or shutdown, leading to the "iodine pit" effect where the concentration of ¹³⁵Xe increases after a power reduction, temporarily hindering the reactor's ability to restart.[4]

Xenon-133: The Medical Imaging Agent

Xenon-133 is a key radioisotope used in nuclear medicine, primarily for diagnostic imaging of the lungs and brain.[5][6] It is produced as a fission product of ²³⁵U in nuclear reactors.[6] With a half-life of approximately 5.3 days and the emission of a detectable gamma ray, it is well-suited for medical applications, providing a sufficient timeframe for imaging while minimizing long-term radiation exposure to the patient.[3][6]

Quantitative Data Summary

The following tables summarize the key nuclear properties of important radioactive **xenon** isotopes produced from nuclear fission.

Table 1: Key Radioactive **Xenon** Isotopes from Nuclear Fission

Isotope	Half-Life	Primary Decay Mode	Precursor Isotope (Half-Life)
¹³³ Xe	5.2474 days	β-	¹³³ I (20.8 h)
¹³⁵ Xe	9.14 hours	β-	¹³⁵ I (6.57 h)
^{131m} Xe	11.95 days	Isomeric Transition	-
^{133m} Xe	2.198 days	Isomeric Transition	-

Table 2: Fission Yields of Key **Xenon** Isotopes and Precursors

Isotope/Precursor	Fission Yield from ^{235}U (Thermal)	Fission Yield from ^{239}Pu (Thermal)
^{133}Xe	~6.7%	~7.0%
^{135}I (decays to ^{135}Xe)	~6.4%	~7.7%

Experimental Protocols

This section details the methodologies for the separation, detection, and application of radioactive **xenon** isotopes.

Separation of Xenon from Fission Product Off-Gas

The separation of **xenon** from the off-gas streams of nuclear fuel reprocessing is crucial for both waste management and the purification of **xenon** for various applications. A common method involves a multi-step process of gas purification and cryogenic separation.[\[7\]](#)

Methodology:

- **Aerosol and Droplet Removal:** The off-gas stream is first passed through filters to remove any solid particles and liquid droplets.[\[7\]](#)
- **Iodine Removal:** The gas is then passed through a bed of silver-impregnated silica gel to chemisorb radioactive iodine isotopes.[\[7\]](#)
- **Deoxygenation and Denitrification:** Catalytic converters are used to remove oxygen and nitrogen oxides from the gas stream.[\[7\]](#)
- **Drying:** The process gas is thoroughly dried to prevent ice formation in the subsequent cryogenic stages.[\[7\]](#)
- **Cryogenic Separation:**
 - **Xenon Deposition:** The gas is cooled to approximately 80 K at low pressure, causing the **xenon** to deposit as a solid.[\[7\]](#)

- Krypton Deposition: The remaining gas is compressed and further cooled to 80 K to solidify the krypton.[7]
- Purification: The collected **xenon** can be further purified by batch distillation to remove any remaining krypton and other impurities.[7]

Detection and Quantification by Gamma Spectroscopy

Gamma spectroscopy is a non-destructive technique used to identify and quantify gamma-emitting radionuclides like ^{133}Xe and ^{135}Xe . [1]

Methodology:

- Sample Collection: Air samples containing radioactive **xenon** are passed through a charcoal trap to adsorb the **xenon** gas.
- Detector Setup: A high-purity germanium (HPGe) detector, known for its excellent energy resolution, is typically used. The detector is housed in a lead shield to reduce background radiation.[8]
- Energy and Efficiency Calibration: The detector is calibrated using standard radioactive sources with well-known gamma-ray energies and activities to determine the energy response and detection efficiency at different energies.[8]
- Data Acquisition: The sample is placed in a reproducible geometry in front of the detector, and the gamma-ray spectrum is acquired for a predetermined time.[9]
- Spectral Analysis: The resulting spectrum is analyzed to identify the characteristic gamma-ray peaks of the **xenon** isotopes (e.g., 81 keV for ^{133}Xe and 250 keV for ^{135}Xe). The net peak area is proportional to the activity of the isotope in the sample.[8]

Isotopic Analysis by Mass Spectrometry

Mass spectrometry is employed for the high-precision measurement of stable and long-lived **xenon** isotope ratios. This is particularly useful for distinguishing between different fission sources.

Methodology:

- **Sample Preparation:** The **xenon** gas sample is purified to remove other gases. This can be achieved by cryo-focusing the gas onto a silica gel trap at liquid nitrogen temperature (77 K) after passing it through a getter material to remove reactive gases.[\[10\]](#)
- **Introduction into Mass Spectrometer:** The purified **xenon** is then introduced into a high-resolution mass spectrometer, such as a dual-inlet dynamic mass spectrometer.[\[10\]](#)
- **Ionization and Mass Separation:** The **xenon** atoms are ionized, and the resulting ions are accelerated and separated based on their mass-to-charge ratio in a magnetic field.
- **Detection:** The abundance of each **xenon** isotope is measured using a detector array.
- **Data Analysis:** The isotopic ratios are calculated from the measured ion currents.

Xenon-133 Ventilation-Perfusion (V/Q) Imaging

^{133}Xe is used to perform ventilation scans to assess airflow in the lungs, often in conjunction with a perfusion scan to diagnose conditions like pulmonary embolism.[\[11\]](#)

Clinical Protocol:

- **Patient Preparation:** The patient is positioned, typically sitting or supine, in front of a gamma camera.[\[12\]](#) A mask or mouthpiece connected to a **xenon** delivery system is fitted securely.[\[12\]](#)
- **Ventilation Phase:**
 - **Single Breath (Wash-in):** The patient inhales a bolus of ^{133}Xe gas and holds their breath while an initial image is acquired.[\[12\]](#)
 - **Equilibrium:** The patient rebreathes the **xenon**-air mixture from a closed system for several minutes to achieve an equilibrium distribution in the lungs, during which multiple images are taken.[\[12\]](#)
 - **Washout:** The patient breathes room air, and the exhaled ^{133}Xe is collected in a charcoal trap. Serial images are acquired to visualize the clearance of the gas from the lungs.[\[12\]](#)

- **Perfusion Phase:** A technetium-99m labeled radiopharmaceutical (e.g., 99mTc-MAA) is injected intravenously, and images of blood flow in the lungs are acquired.
- **Image Analysis:** The ventilation and perfusion images are compared to identify any areas of mismatch, which can be indicative of a pulmonary embolism.[\[11\]](#)

Hyperpolarized Xenon-129 Magnetic Resonance Imaging (MRI)

Hyperpolarized ^{129}Xe MRI is an emerging technique that provides high-resolution images of the lung airspaces and can also probe gas exchange.

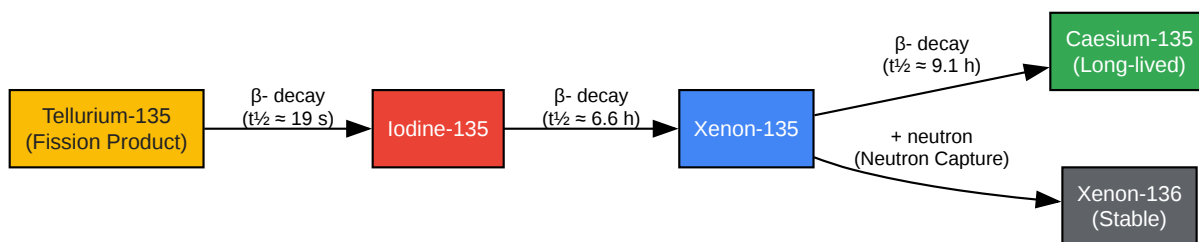
Experimental Protocol (Preclinical):

- **Hyperpolarization:** **Xenon** gas enriched in the ^{129}Xe isotope is hyperpolarized using a laser-based polarizer. This process significantly enhances the MR signal from the **xenon**.[\[3\]](#)
- **Gas Administration:** The hyperpolarized **xenon** gas is dispensed into a bag and administered to the anesthetized subject (e.g., a rodent) via inhalation.[\[3\]](#)
- **MRI Acquisition:** The subject is placed in an MRI scanner, and specialized radiofrequency pulses are used to acquire images of the **xenon** distribution in the lungs during a breath-hold.[\[3\]](#)
- **Image Analysis:** The resulting images provide detailed information on regional lung ventilation. By analyzing the signal from **xenon** dissolved in the lung tissue and blood, information about gas exchange can also be obtained.

Visualizations: Workflows and Pathways

Decay Pathway of Xenon-135

The formation of ^{135}Xe is a critical process in nuclear reactor physics. The following diagram illustrates this decay chain.

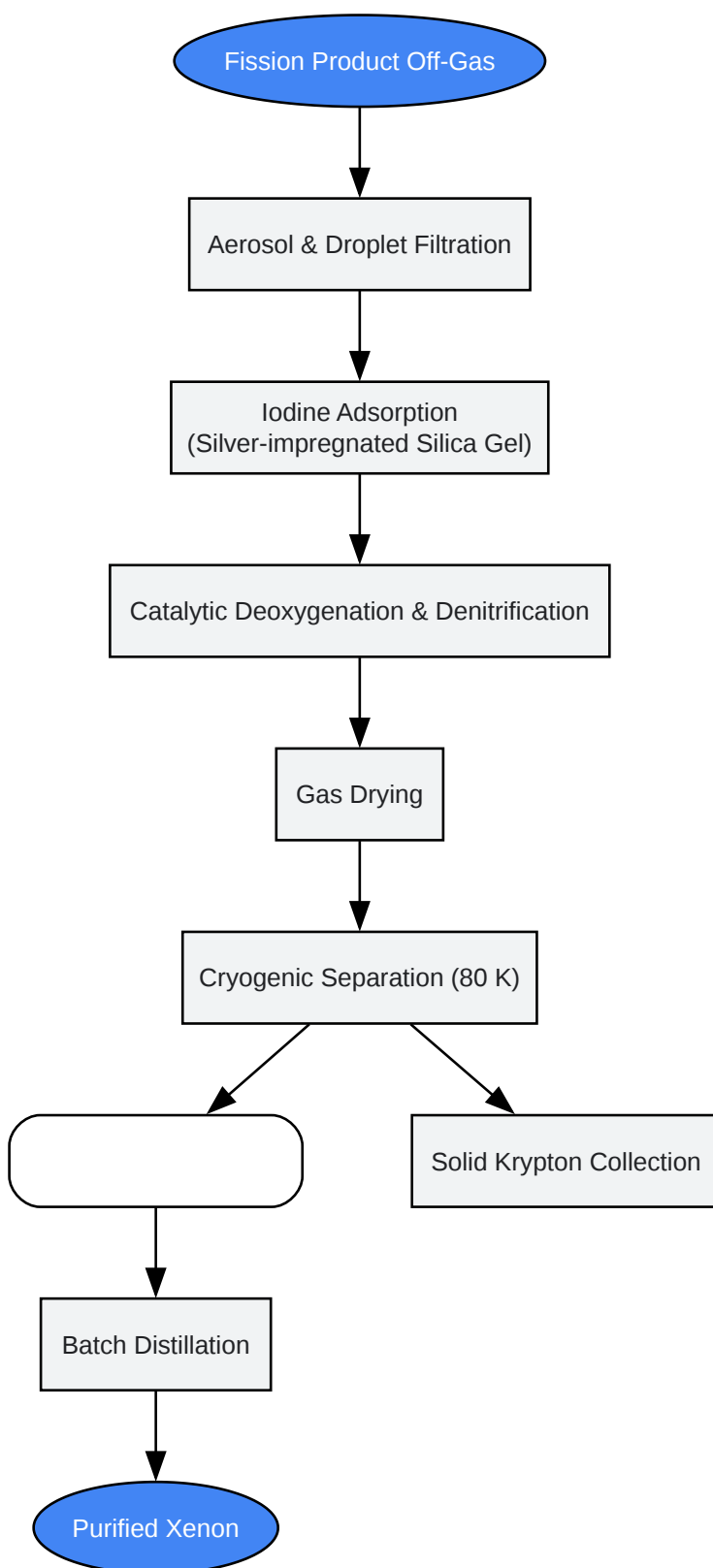


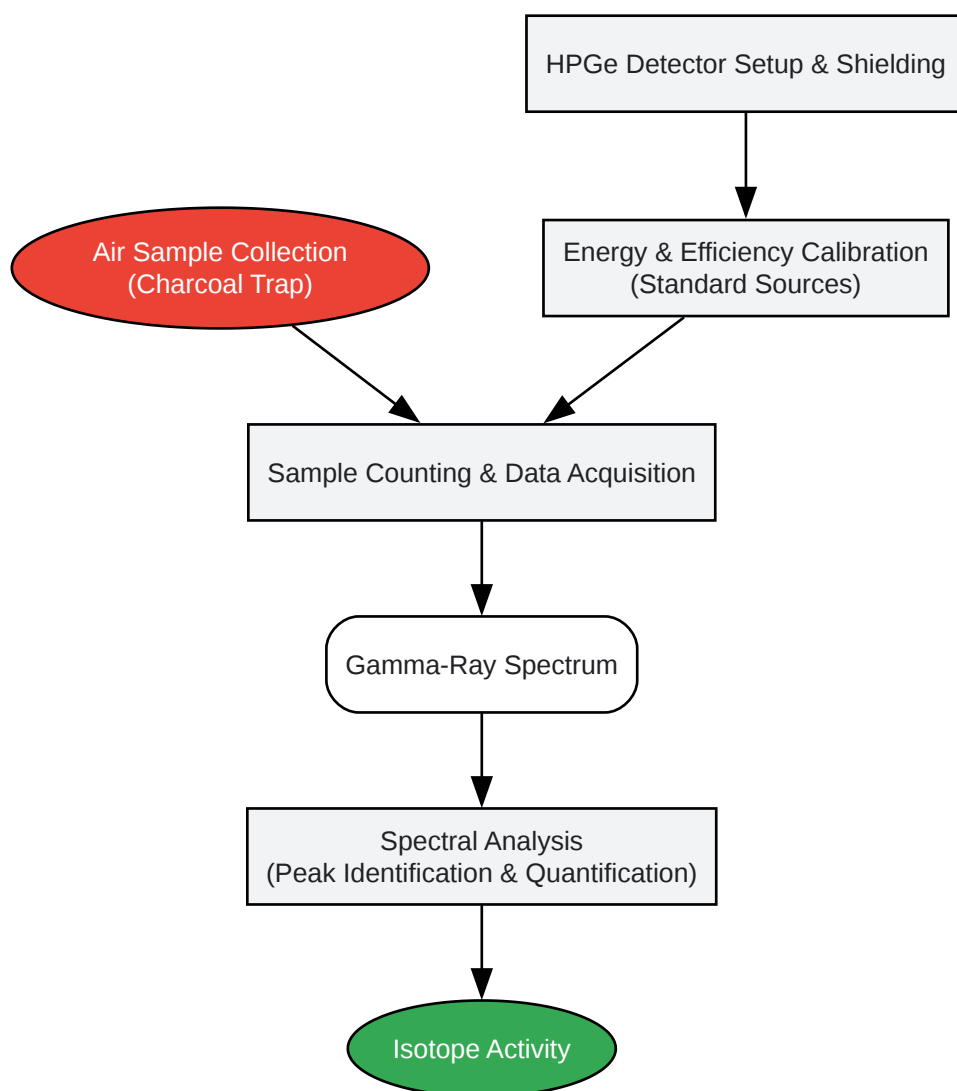
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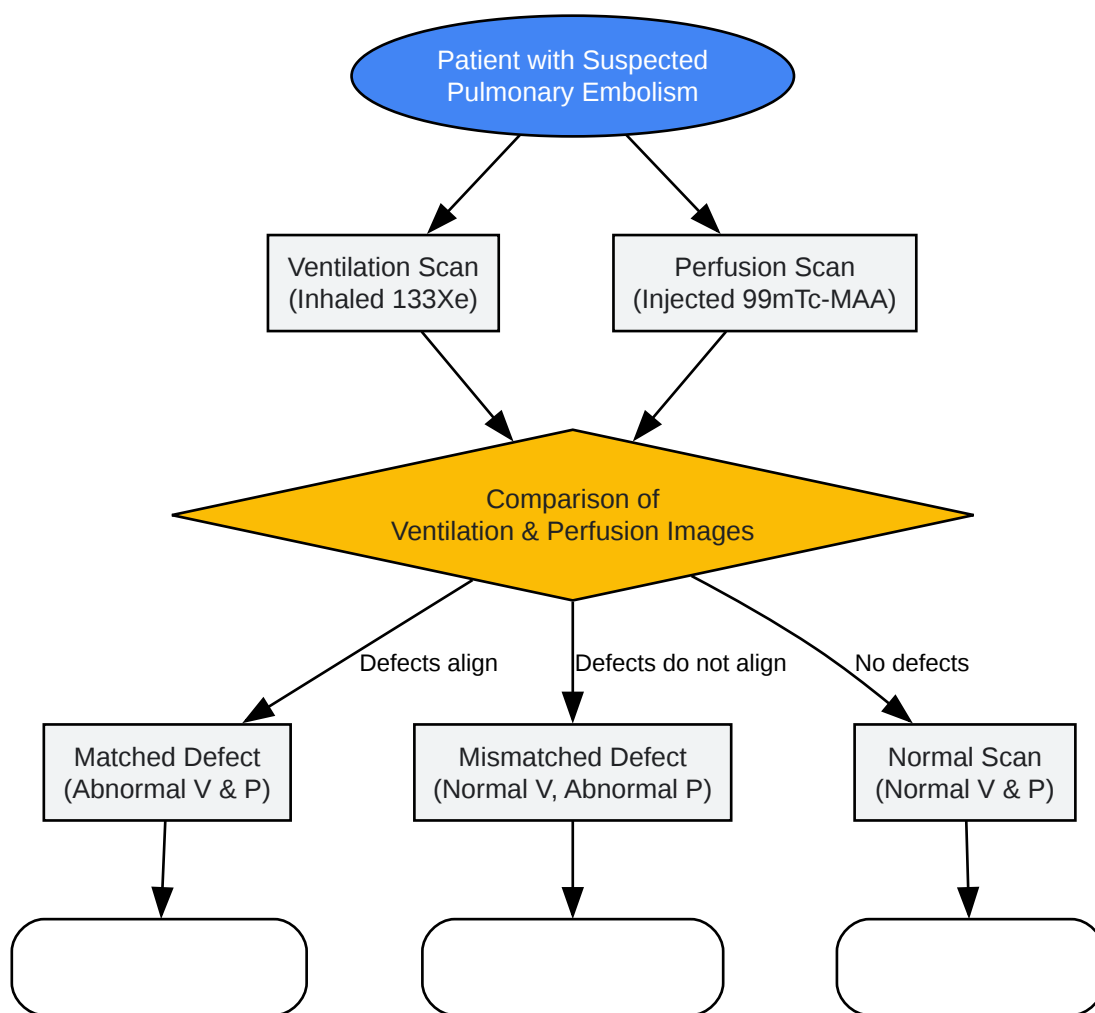
Caption: Formation and removal pathways of **Xenon-135**.

Experimental Workflow for Xenon Isotope Separation

This diagram outlines the major steps in separating **xenon** from fission product off-gases.







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